

Cholesteryl Oleyl Carbonate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cholesteryl oleyl carbonate

Cat. No.: B092303

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Abstract

Cholesteryl oleyl carbonate (COC) is a prominent thermotropic liquid crystal known for its cholesteric phase, which exhibits selective reflection of light, resulting in iridescent colors that are highly sensitive to temperature changes. This technical guide provides an in-depth overview of the discovery and history of cholesteryl esters, the synthesis and characterization of COC, its physicochemical properties, and detailed experimental protocols. The document is intended to serve as a comprehensive resource for researchers and professionals in materials science, chemistry, and drug development.

Discovery and History

The journey into the world of liquid crystals began in the late 1880s with the work of Austrian botanist Friedrich Reinitzer.^{[1][2]} While studying derivatives of cholesterol, he observed that cholesteryl benzoate appeared to have two distinct melting points.^{[1][2]} At 145°C, the solid turned into a cloudy, viscous fluid, and upon further heating to 178.5°C, it became a clear, transparent liquid. This phenomenon was reversible upon cooling. Intrigued by these findings, Reinitzer shared them with the German physicist Otto Lehmann. Lehmann, utilizing a hot-stage polarizing microscope, concluded that the cloudy intermediate phase was a new state of matter, which he termed "liquid crystal."^{[1][2]}

Following the discovery of liquid crystalline behavior in cholesteryl benzoate, a wide array of other cholesterol derivatives were synthesized and investigated to explore their unique properties. **Cholesteryl oleyl carbonate** emerged as a significant compound within this class of materials. While the precise first synthesis of **cholesteryl oleyl carbonate** is not prominently documented as a singular discovery, its use in liquid crystal mixtures was well-established by the 1970s, as evidenced by its inclusion in scientific reviews and experimental procedures of that era. It became particularly valued for its ability, when mixed with other cholesteryl esters like cholesteryl nonanoate and cholesteryl benzoate, to create formulations with specific temperature-sensitive color-changing properties at or near room temperature.

Physicochemical Properties

Cholesteryl oleyl carbonate is a carbonate ester of cholesterol and oleyl alcohol. Its molecular structure, consisting of a rigid steroidal core and a flexible oleyl chain, is responsible for its liquid crystalline behavior.

General and Chemical Properties

The general and chemical properties of **cholesteryl oleyl carbonate** are summarized in the table below.

Property	Value	Reference
IUPAC Name	[(3S,8S,9S,10R,13R,14S,17R)-10,13-dimethyl-17-[(2R)-6-methylheptan-2-yl]-2,3,4,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3-yl] [(Z)-octadec-9-enyl] carbonate	--INVALID-LINK--
CAS Number	17110-51-9	--INVALID-LINK--
Molecular Formula	C46H80O3	--INVALID-LINK--
Molecular Weight	681.13 g/mol	--INVALID-LINK--
Appearance	White to off-white crystalline solid or transparent liquid	--INVALID-LINK--
Melting Point	~20 °C	--INVALID-LINK--

Liquid Crystalline Properties

The thermotropic liquid crystalline behavior of **cholesteryl oleyl carbonate** is characterized by its transitions between different mesophases as a function of temperature.

Property	Value	Reference
Liquid Crystal Phase	Cholesteric	--INVALID-LINK--
Heating Phase Transitions	Smectic → Cholesteric: 18.3°C Cholesteric → Isotropic: 37.5°C	--INVALID-LINK--
Cooling Phase Transitions	Isotropic → Cholesteric: 35.1°C Cholesteric → Smectic: 15.8°C	--INVALID-LINK--

Spectroscopic Data

Spectroscopic data is crucial for the characterization and identification of **cholesteryl oleyl carbonate**.

Technique	Data	Reference
¹ H NMR (CDCl ₃)	δ 5.35 (m, 1H, cholesterol C6-H), 4.75 (m, 2H, carbonate OCH ₂), 2.30 (t, 2H, oleyl COO)	--INVALID-LINK--
IR (KBr)	1745 cm ⁻¹ (C=O stretch), 1250 cm ⁻¹ (C-O-C asymmetric)	--INVALID-LINK--

Experimental Protocols

Synthesis of Cholesteryl Oleyl Carbonate

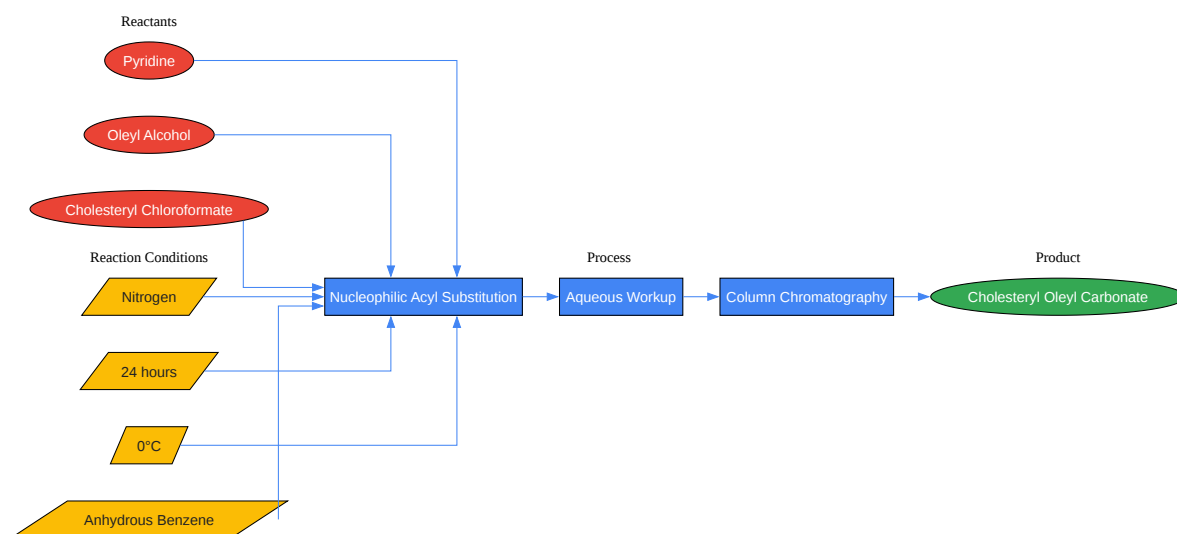
This protocol describes the synthesis of **cholesteryl oleyl carbonate** via the esterification of cholesteryl chloroformate with oleyl alcohol.

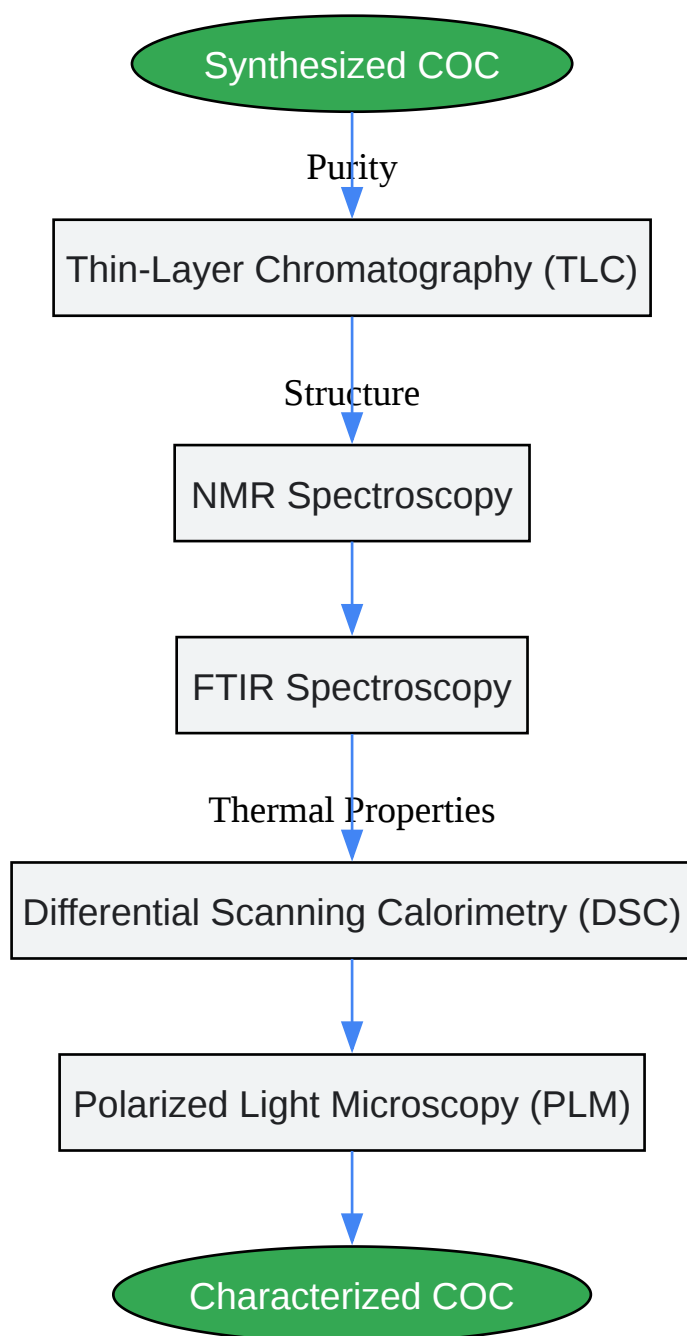
Materials:

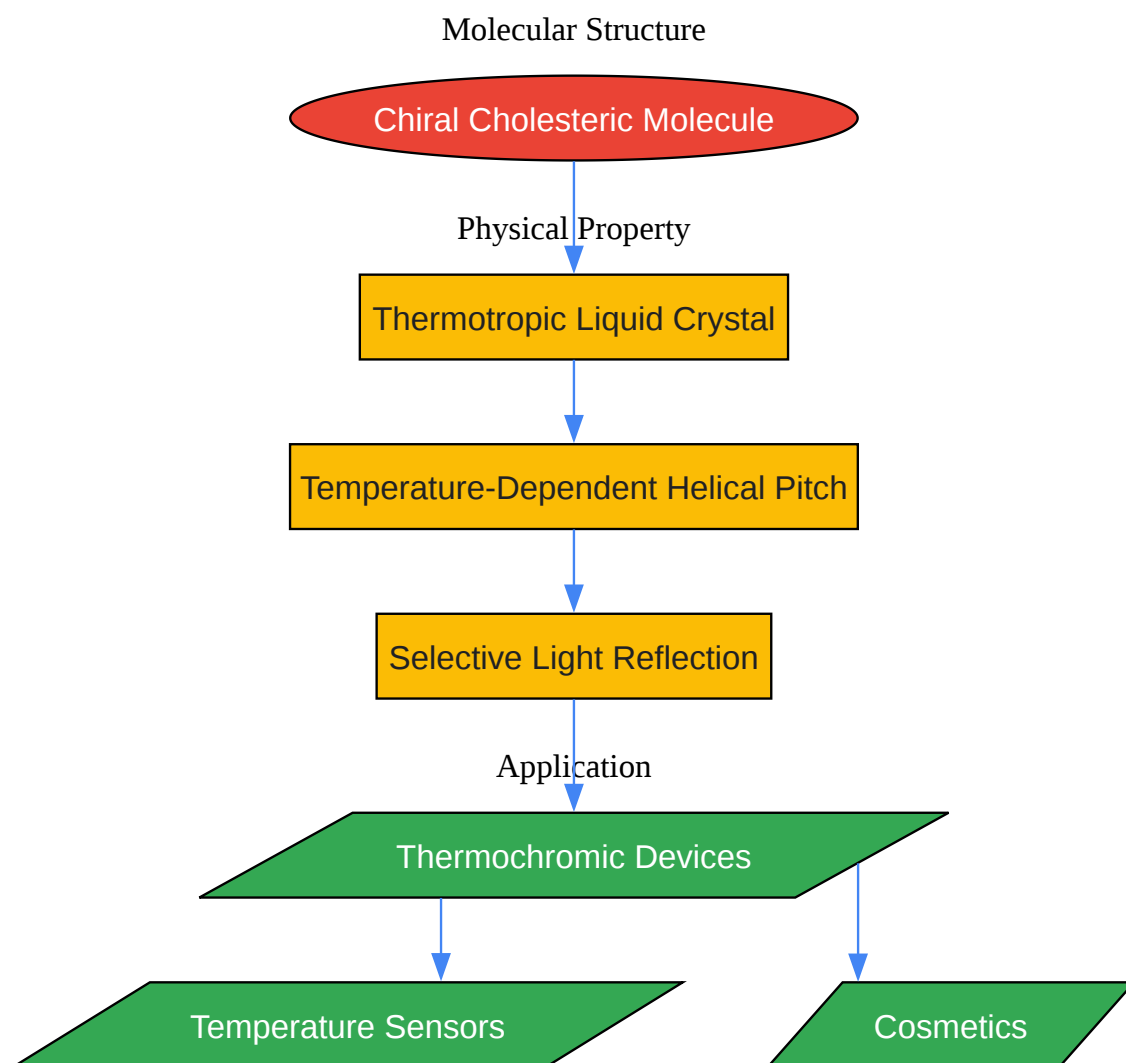
- Cholesteryl chloroformate (1.0 molar equivalent)
- Oleyl alcohol (1.2 molar equivalents)
- Anhydrous benzene (solvent)
- Pyridine (1.5 equivalents, catalyst and HCl scavenger)
- Nitrogen gas
- Ice bath
- Standard glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, magnetic stirrer)

Procedure:

- Set up a round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a condenser under a nitrogen atmosphere.
- Dissolve cholesteryl chloroformate in anhydrous benzene in the flask.
- Cool the flask to 0°C using an ice bath.
- In the dropping funnel, prepare a solution of oleyl alcohol and pyridine in anhydrous benzene.
- Add the oleyl alcohol/pyridine solution dropwise to the stirred cholesteryl chloroformate solution at 0°C.
- After the addition is complete, allow the reaction mixture to stir at 0°C for 24 hours under a nitrogen atmosphere.
- After 24 hours, quench the reaction by the slow addition of water.
- Separate the organic layer and wash it sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate and filter.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a hexane:ethyl acetate (9:1) eluent system to yield pure **cholesteryl oleyl carbonate**.







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References

- 1. researchgate.net [researchgate.net]
- 2. Cholesteric liquid crystal - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Cholesteryl Oleyl Carbonate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092303#discovery-and-history-of-cholesteryl-oleyl-carbonate]

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